

Navigating the Solubility Landscape of Benzyl Cyanoacetate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Benzyl cyanoacetate*

Cat. No.: *B083049*

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Benzyl cyanoacetate, a versatile reagent in organic synthesis, particularly in the formation of quinoline derivatives and in Knoevenagel condensations, presents a solubility profile crucial for its effective application in various reaction media. This technical guide provides a comprehensive overview of the known physical properties of **benzyl cyanoacetate** and offers insights into its solubility characteristics in common organic solvents. While specific quantitative solubility data is not readily available in published literature, this guide furnishes a detailed experimental protocol for its determination and provides qualitative context based on the solubility of structurally similar compounds.

Physicochemical Properties of Benzyl Cyanoacetate

A clear understanding of the fundamental physical properties of a compound is the first step in predicting its behavior in different solvents. Key properties of **benzyl cyanoacetate** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₂	[1][2]
Molecular Weight	175.18 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	29-31 °C	[1]
Boiling Point	115-125 °C at 0.3 mmHg	[1][2]
Density	1.144 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.520	[1][2]
log P (octanol/water)	1.246 (calculated)	[3]

Solubility in Organic Solvents: An Overview

Quantitative data on the solubility of **benzyl cyanoacetate** in a range of organic solvents is sparse in publicly accessible scientific literature. However, based on its chemical structure—possessing both a polar cyano group and a relatively nonpolar benzyl ester group—a degree of solubility in a variety of organic solvents can be anticipated.

For a structurally similar, though less complex, compound, ethyl cyanoacetate, it is reported to be "very soluble" in ethanol and ethyl ether.[3] This suggests that **benzyl cyanoacetate** is also likely to be readily soluble in polar aprotic solvents such as acetone, ethyl acetate, and dichloromethane, as well as in alcohols like ethanol and methanol. Its solubility in nonpolar aromatic solvents like toluene may be more moderate. The calculated octanol-water partition coefficient (log P) of 1.246 indicates a preference for organic phases over aqueous media, reinforcing the expectation of good solubility in many organic solvents.[3]

Experimental Protocol for Determining Solubility

To empower researchers to ascertain the precise solubility of **benzyl cyanoacetate** in their specific solvent systems, a detailed gravimetric method, a common and reliable technique, is outlined below.

Gravimetric Solubility Determination

Objective: To determine the equilibrium solubility of **benzyl cyanoacetate** in a given organic solvent at a specific temperature.

Materials:

- **BenzyI cyanoacetate** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatically controlled shaker or incubator
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps
- Centrifuge
- Syringe filters (0.45 μm)
- Pipettes
- Evaporating dish or pre-weighed vial

Procedure:

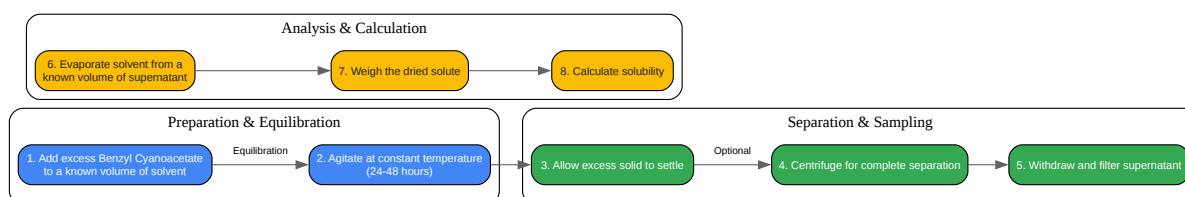
- Preparation of Saturated Solution:
 - Add an excess amount of **benzyl cyanoacetate** to a vial containing a known volume or mass of the organic solvent.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation:
 - After equilibration, remove the vial from the shaker and allow it to stand undisturbed for several hours to let the excess solid settle.
 - For finer separation, centrifuge the vial at a moderate speed.
- Sample Collection:
 - Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid disturbing the sediment, it is advisable to take the sample from the upper portion of the liquid.
 - Filter the collected supernatant through a syringe filter into a pre-weighed evaporating dish or vial.
- Solvent Evaporation:
 - Evaporate the solvent from the dish or vial under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of **benzyl cyanoacetate**.
- Mass Determination and Calculation:
 - Once the solvent is completely removed, place the dish or vial in a desiccator to cool to room temperature.
 - Weigh the dish or vial containing the dried solute.
 - The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish + Solute}) - (\text{Mass of dish})] / (\text{Volume of supernatant collected in mL}) * 100$$

Visualizing the Experimental Workflow

To further clarify the experimental process, the following diagram illustrates the key steps in the gravimetric determination of solubility.



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Caption: Gravimetric Solubility Determination Workflow.

This guide provides a foundational understanding of the solubility of **benzyl cyanoacetate**. For mission-critical applications, it is strongly recommended that researchers perform their own solubility determinations using the protocol outlined above to obtain precise data for their specific experimental conditions.

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